

physical and chemical properties of CM-545

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CM-545

Cat. No.: B606742

[Get Quote](#)

An In-depth Technical Guide to the Core Properties of PCN-222/MOF-545

For Researchers, Scientists, and Drug Development Professionals

Introduction

PCN-222, also known as MOF-545, is a highly porous and exceptionally stable zirconium-based metal-organic framework (MOF).^{[1][2]} It is constructed from zirconium oxide clusters and tetrakis(4-carboxyphenyl)porphyrin (TCPP) linkers.^[3] Its unique structure, featuring large pores, high surface area, and the presence of catalytically active porphyrin units, makes it a subject of intense research for a variety of applications, including gas storage, catalysis, sensing, and drug delivery.^{[4][5]} This technical guide provides a comprehensive overview of the physical and chemical properties of PCN-222/MOF-545, detailed experimental protocols for its synthesis, and visualizations of key processes.

Physical and Chemical Properties

PCN-222/MOF-545 is characterized by its robust framework and distinctive physicochemical properties. It exhibits remarkable thermal and chemical stability, maintaining its crystalline structure in aqueous solutions across a wide pH range and at high temperatures.^{[4][6]}

Table 1: Physical and Chemical Properties of PCN-222/MOF-545

Property	Value	References
Molecular Formula	C ₉₆ H ₆₈ N ₈ O ₃₂ Zr ₆	[7]
Zr ₆ (μ ₃ -O) ₄ (μ ₃ -OH) ₄ (OH) ₄ (H ₂ O) ₄ (TCPP) ₂	[4]	
CAS Number	1403461-06-2	[7]
Appearance	Dark Purple Powder	[7]
Morphology	Rod-like or acicular crystals	[4][7]
Particle Size	~500 x 50 nm (acicular crystals)	[7]
1.0 μm (sonochemical synthesis)	[8]	
Pore Size	1.2 nm and 3.2 nm	[9]
3.7 nm	[10]	
Pore Volume	1.5 cm ³ /g	[7]
BET Surface Area	2260 m ² /g	[11]
2079 ± 6.9 m ² /g	[12]	
Thermal Stability	Decomposition at ~400°C	[6]
Chemical Stability	Stable in water and acidic conditions (pH 1-11)	[6][13]
Fluorescence	Excitation: 413 nm, Emission: 643 nm	[6]

Experimental Protocols

The synthesis of PCN-222/MOF-545 can be achieved through various methods, including solvothermal synthesis, microwave-assisted synthesis, and continuous flow synthesis. The choice of method can influence the material's properties, such as crystal size and morphology.

Solvothermal Synthesis of PCN-222(H)

This method involves the reaction of a zirconium salt and the TCPP linker in a high-boiling point solvent under elevated temperature and pressure.

Materials:

- Zirconium tetrachloride (ZrCl_4)
- meso-Tetra(4-carboxyphenyl)porphyrin (H_2TCPP)
- N,N-Dimethylformamide (DMF)
- Formic acid (modulator)
- Acetone

Procedure:

- Dissolve 42 mg of ZrCl_4 in 20 mL of DMF and stir for 30 minutes.[\[14\]](#)
- Add 60 mg of H_2TCPP to the solution and stir for an additional 10 minutes.[\[14\]](#)
- Introduce 5 mL of formic acid to the mixture.[\[14\]](#)
- Transfer the solution to a 100 mL thick-walled pressure-resistant flask and heat at 120°C for 16 hours.[\[14\]](#)
- After cooling to room temperature, collect the resulting precipitate by centrifugation.[\[14\]](#)
- Wash the product repeatedly with DMF and acetone.[\[14\]](#)
- Dry the final product under vacuum at 80°C .[\[14\]](#)

Microwave-Assisted Synthesis of PCN-222(M) (M = Co, Ni, Cu, Zn)

This one-pot, three-step method significantly reduces the reaction time.

Materials:

- Zirconyl chloride octahydrate ($\text{ZrOCl}_2 \cdot 8\text{H}_2\text{O}$)
- 2-Fluorobenzoic acid (2FBA)
- meso-Tetra(4-carboxyphenyl)porphyrin (TCPP(H_2))
- Metal chloride (MCl_2 ; e.g., CoCl_2 , NiCl_2 , CuCl_2 , ZnCl_2)
- N,N-Dimethylformamide (DMF)

Procedure:

- Step 1: Zr Precluster Formation: In a microwave reactor, react ZrOCl_2 with 2-fluorobenzoic acid in DMF at 140°C for 5 minutes (70 W).[\[15\]](#)
- Step 2: Porphyrin Metalation: In the same pot, add TCPP(H_2) and the desired metal chloride (MCl_2) in a 1:5 molar ratio. Heat at 175°C for 5 minutes under microwave irradiation (85 W).[\[15\]](#)
- Step 3: MOF Formation: Combine the solutions from Step 1 and Step 2 and heat in the microwave reactor at 140°C for 20 minutes (100 W).[\[15\]](#)
- Collect the product by filtration, wash with DMF, and dry.

Characterization

The synthesized PCN-222/MOF-545 is typically characterized using a suite of analytical techniques to confirm its structure, porosity, and purity.

Table 2: Common Characterization Techniques for PCN-222/MOF-545

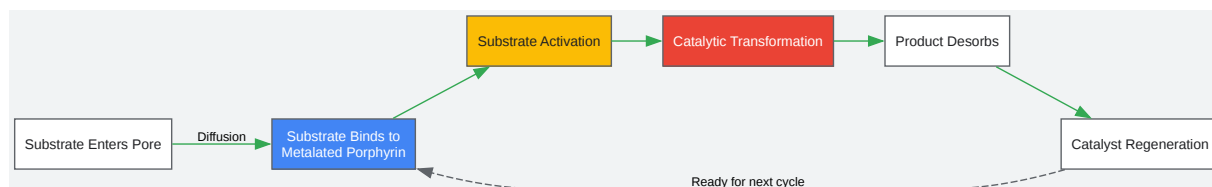
Technique	Purpose	Key Findings	References
Powder X-Ray Diffraction (PXRD)	To confirm the crystalline structure and phase purity.	Intensive peaks at $2\theta = 2.5^\circ, 4.9^\circ, 6.6^\circ, 7.1^\circ,$ and 9.9° .	[4][14]
Fourier-Transform Infrared (FTIR) Spectroscopy	To identify functional groups and confirm linker coordination.	Peaks around 1691 cm^{-1} and 1417 cm^{-1} (carboxylate stretches).	[4]
Scanning Electron Microscopy (SEM)	To visualize the morphology and particle size.	Typically shows rod-like structures.	[4]
N ₂ Adsorption-Desorption Isotherms	To determine the surface area and pore size distribution.	Provides BET surface area and pore volume.	[12]
Thermogravimetric Analysis (TGA)	To assess thermal stability.	Determines the decomposition temperature.	[8]

Mechanism of Action and Applications

PCN-222/MOF-545 does not have a biological signaling pathway in the traditional sense. Its "mechanism of action" is dependent on its application, which often leverages its porous nature and the catalytic or photosensitizing properties of the porphyrin linker.

Catalysis

The porphyrin macrocycle within the MOF structure can be metalated with various transition metals, creating active sites for catalysis. For example, PCN-222(Fe) has been shown to act as a biomimetic catalyst. The mechanism often involves the interaction of substrates with the metal center within the porphyrin ring, facilitated by the MOF's porous structure which allows for substrate diffusion.

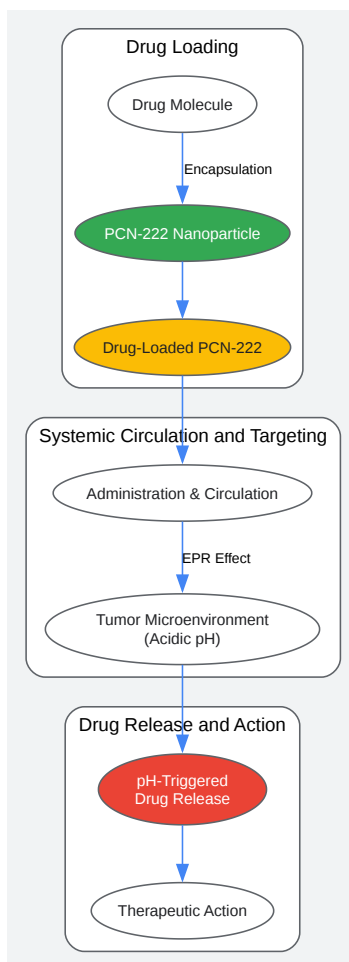


[Click to download full resolution via product page](#)

Caption: Generalized catalytic cycle in PCN-222/MOF-545.

Drug Delivery

The high porosity and large pore volume of PCN-222/MOF-545 make it a promising candidate for drug delivery applications. Drugs can be loaded into the pores of the MOF, and their release can be triggered by specific stimuli, such as a change in pH. For instance, PCN-222 has been investigated for the pH-responsive controlled release of the anticancer drug oridonin.[9] The acidic environment of tumor tissues can facilitate the release of the encapsulated drug.



[Click to download full resolution via product page](#)

Caption: Workflow for pH-responsive drug delivery using PCN-222/MOF-545.

Conclusion

PCN-222/MOF-545 is a versatile and robust material with significant potential in various scientific and biomedical fields. Its well-defined porous structure, high stability, and the functional versatility of its porphyrin linker make it an exciting platform for the development of advanced catalysts, sensors, and drug delivery systems. Further research into surface functionalization and the exploration of its interactions with biological systems will undoubtedly unlock new applications for this remarkable metal-organic framework.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. MOF-545 | Berkeley Global Science Institute [globalscience.berkeley.edu]
- 2. Continuous flow synthesis of PCN-222 (MOF-545) with controlled size and morphology: a sustainable approach for efficient production - Green Chemistry (RSC Publishing) [pubs.rsc.org]
- 3. A review on zirconium-based metal–organic frameworks: synthetic approaches and biomedical applications - Materials Advances (RSC Publishing) DOI:10.1039/D3MA00735A [pubs.rsc.org]
- 4. PCN-222 metal–organic framework: a selective and highly efficient sorbent for the extraction of aspartame from gum, juice, and diet soft drink before its spectrophotometric determination - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Zirconium-based metal–organic frameworks: the relation between linker connectivity, structure stability, and catalytic activity towards organophosphat ... - Inorganic Chemistry Frontiers (RSC Publishing) DOI:10.1039/D4QI01366B [pubs.rsc.org]
- 6. PCN-222(H) | CAS: 1403461-06-2 [m.chemsoon.com.cn]
- 7. PCN-222 (H) - CD Bioparticles [cd-bioparticles.net]
- 8. researchgate.net [researchgate.net]
- 9. scienceopen.com [scienceopen.com]
- 10. DNA-Functionalized Metal–Organic Framework Nanoparticles for Intracellular Delivery of Proteins - PMC [pmc.ncbi.nlm.nih.gov]
- 11. pubs.acs.org [pubs.acs.org]
- 12. researchgate.net [researchgate.net]
- 13. Synthesis and characterization of PCN-222 metal organic framework and its application for removing perfluorooctane sulfonate from water - Xi'an Jiaotong University [scholar.xjtu.edu.cn:443]
- 14. mdpi.com [mdpi.com]
- 15. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [physical and chemical properties of CM-545]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b606742#physical-and-chemical-properties-of-cm-545]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com